

Application of cis-1,2-Dichlorocyclohexane in the Synthesis of Pharmaceutical Intermediates

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Compound of Interest

Compound Name: *cis-1,2-Dichlorocyclohexane*

Cat. No.: B086984

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Introduction:

cis-1,2-Dichlorocyclohexane is a versatile cyclic organic compound that serves as a valuable starting material in the synthesis of various pharmaceutical intermediates. Its specific stereochemistry and the reactivity of its two chlorine atoms allow for the controlled introduction of functional groups, making it a key building block in the creation of complex molecules with therapeutic applications. This document provides detailed application notes and experimental protocols for the use of **cis-1,2-Dichlorocyclohexane** in the synthesis of a crucial pharmaceutical intermediate, cis-1,2-diaminocyclohexane, which is a cornerstone in the development of modern anticoagulants.

Application in the Synthesis of Anticoagulant Drug Intermediates

A significant application of **cis-1,2-Dichlorocyclohexane** lies in its conversion to cis-1,2-diaminocyclohexane. This diamine is a pivotal intermediate in the synthesis of Factor Xa inhibitors, a class of anticoagulant medications used to prevent and treat blood clots. One prominent example of such a drug is Edoxaban. The cyclohexane scaffold provided by **cis-1,2-Dichlorocyclohexane** is a key structural element of these inhibitors, contributing to their binding affinity and efficacy.

The overall synthetic strategy involves a two-step conversion of **cis-1,2-Dichlorocyclohexane** to cis-1,2-diaminocyclohexane, which then undergoes further reactions to yield the final active

pharmaceutical ingredient.

Experimental Protocols:

Herein, we provide detailed experimental protocols for the key transformations starting from the synthesis of **cis-1,2-Dichlorocyclohexane**.

1. Synthesis of **cis-1,2-Dichlorocyclohexane** from 1,2-Epoxycyclohexane

This procedure outlines the conversion of 1,2-epoxycyclohexane to **cis-1,2-Dichlorocyclohexane** with inversion of configuration at both carbon atoms.

- Materials:

- Triphenylphosphine (95 g, 0.36 mole)
- Anhydrous benzene (560 ml)
- Chlorine gas
- 1,2-Epoxycyclohexane (24.5 g, 0.250 mole)
- Methanol (10 ml)
- Petroleum ether (30-60°C)
- 5% aqueous sodium bisulfite solution
- Magnesium sulfate

- Procedure:

- A 1-liter, three-necked flask is charged with triphenylphosphine (95 g) and 500 ml of anhydrous benzene. The flask is fitted with a gas inlet, a mechanical stirrer, and a condenser with a drying tube.
- The flask is cooled in an ice bath, and stirring is initiated. Chlorine gas is introduced through the gas inlet until the mixture develops a strong lemon-yellow color, indicating the

formation of dichlorotriphenylphosphorane.

- A solution of 10 g of triphenylphosphine in 60 ml of benzene is added dropwise.
- A solution of 24.5 g of 1,2-epoxycyclohexane in 50 ml of benzene is then added dropwise over approximately 20 minutes.
- The ice bath is replaced with a heating mantle, and the mixture is stirred and refluxed for 4 hours.
- After cooling, excess dichlorotriphenylphosphorane is destroyed by the slow addition of 10 ml of methanol.
- The mixture is concentrated on a rotary evaporator. The residue is triturated with 300 ml of petroleum ether, and the solid triphenylphosphine oxide is removed by suction filtration.
- The filtrate is washed with 250-ml portions of 5% aqueous sodium bisulfite and then with water.
- The organic phase is dried over magnesium sulfate, filtered, and concentrated on a rotary evaporator.
- The crude product is distilled through a 20-cm Vigreux column to yield 27-28 g (71-73%) of **cis-1,2-Dichlorocyclohexane**.^{[1][2]}

2. Synthesis of cis-1,2-Diaminocyclohexane from **cis-1,2-Dichlorocyclohexane**

This two-step procedure involves the conversion of the dichloride to a diazide intermediate, followed by reduction to the desired diamine.

- Step 2a: Synthesis of cis-1,2-Diazidocyclohexane
 - Materials:
 - **cis-1,2-Dichlorocyclohexane**
 - Sodium azide (NaN_3)

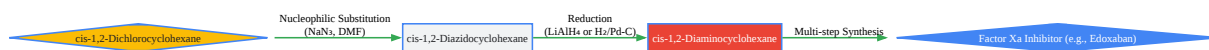
- Dimethylformamide (DMF)
- Procedure:
 - In a round-bottom flask, dissolve **cis-1,2-Dichlorocyclohexane** in DMF.
 - Add a molar excess of sodium azide to the solution.
 - Heat the reaction mixture with stirring. The reaction progress can be monitored by thin-layer chromatography (TLC).
 - Upon completion, cool the reaction mixture and pour it into water.
 - Extract the aqueous layer with a suitable organic solvent (e.g., diethyl ether or ethyl acetate).
 - Combine the organic extracts, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to obtain crude cis-1,2-diazidocyclohexane. This intermediate is often used in the next step without further purification.
- Step 2b: Reduction of cis-1,2-Diazidocyclohexane to cis-1,2-Diaminocyclohexane
 - Materials:
 - Crude cis-1,2-diazidocyclohexane
 - Lithium aluminum hydride (LiAlH_4) or Hydrogen gas with a suitable catalyst (e.g., Palladium on carbon)
 - Anhydrous diethyl ether or ethanol
 - Procedure (using LiAlH_4):
 - In a dry, inert atmosphere (e.g., under nitrogen or argon), carefully add a solution of crude cis-1,2-diazidocyclohexane in anhydrous diethyl ether to a stirred suspension of LiAlH_4 in anhydrous diethyl ether at 0°C .

- After the addition is complete, allow the reaction mixture to warm to room temperature and stir until the reaction is complete (monitored by TLC or IR spectroscopy, looking for the disappearance of the azide peak).
- Carefully quench the reaction by the sequential dropwise addition of water, followed by a 15% aqueous sodium hydroxide solution, and then water again.
- Filter the resulting solid and wash it thoroughly with diethyl ether.
- Dry the combined filtrate over anhydrous sodium sulfate and concentrate under reduced pressure to yield cis-1,2-diaminocyclohexane.

Quantitative Data Summary:

Reaction Step	Starting Material	Product	Reagents	Yield (%)	Purity (%)
Synthesis of cis-1,2-Dichlorocyclohexane	1,2-Epoxycyclohexane	cis-1,2-Dichlorocyclohexane	Triphenylphosphine, Chlorine	71-73	>98
Synthesis of cis-1,2-Diaminocyclohexane (from dichloride)	cis-1,2-Dichlorocyclohexane	cis-1,2-Diaminocyclohexane	1. NaN ₃ , DMF; 2. LiAlH ₄ or H ₂ /Pd-C	60-70 (overall)	>95

Logical Workflow for Pharmaceutical Intermediate Synthesis:

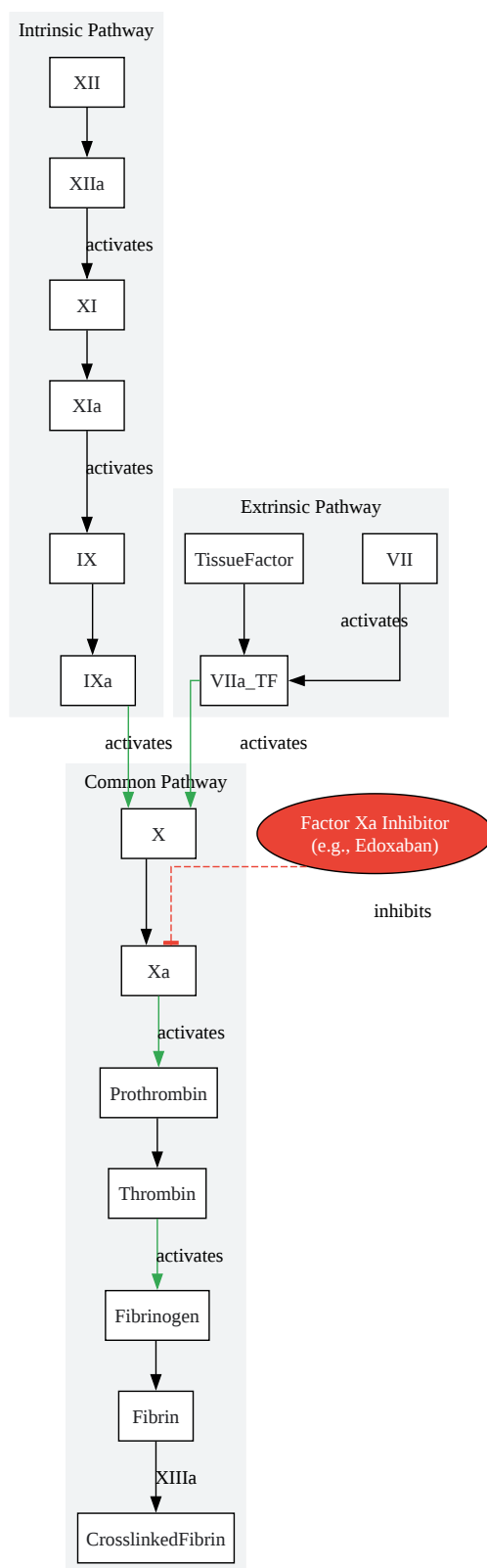


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Caption: Synthetic pathway from **cis-1,2-Dichlorocyclohexane** to a Factor Xa inhibitor.

Signaling Pathway of Factor Xa Inhibitors

Factor Xa inhibitors, synthesized from intermediates derived from **cis-1,2-Dichlorocyclohexane**, play a critical role in the blood coagulation cascade. They specifically target and inhibit Factor Xa, a key enzyme responsible for the conversion of prothrombin to thrombin. Thrombin is a central enzyme in the formation of fibrin clots. By inhibiting Factor Xa, these drugs effectively reduce thrombin generation and, consequently, prevent the formation of blood clots.



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Caption: The blood coagulation cascade and the point of intervention by Factor Xa inhibitors.

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References

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